

Phenylvinyl dimethoxysilane CAS number and safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenylvinyl dimethoxysilane

Cat. No.: B15293693

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Technical Guide: Phenylvinyl dimethoxysilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Phenylvinyl dimethoxysilane**, including its Chemical Abstracts Service (CAS) number and a summary of its safety data. The information is intended for use by professionals in research and development.

Chemical Identification

Identifier	Value
Chemical Name	Phenylvinyl dimethoxysilane
CAS Number	17866-43-2

Safety Data Summary

The following tables summarize the key safety information for **Phenylvinyl dimethoxysilane**. This data is compiled from various Safety Data Sheets (SDS).

Physical and Chemical Properties

Property	Value
Appearance	Colorless liquid
Molecular Formula	C ₁₀ H ₁₄ O ₂ Si
Molecular Weight	206.3 g/mol
Boiling Point	224 °C
Flash Point	88 °C
Density	0.99 g/cm ³

Hazard Identification

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
Skin Contact	Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs: Get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.
Ingestion	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.

Personal Protective Equipment (PPE)

Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields (or goggles).
Skin Protection	Wear protective gloves.
Respiratory Protection	Use a properly fitted, air-purifying or air-fed respirator complying with an approved standard if a risk assessment indicates this is necessary.

Experimental Protocols

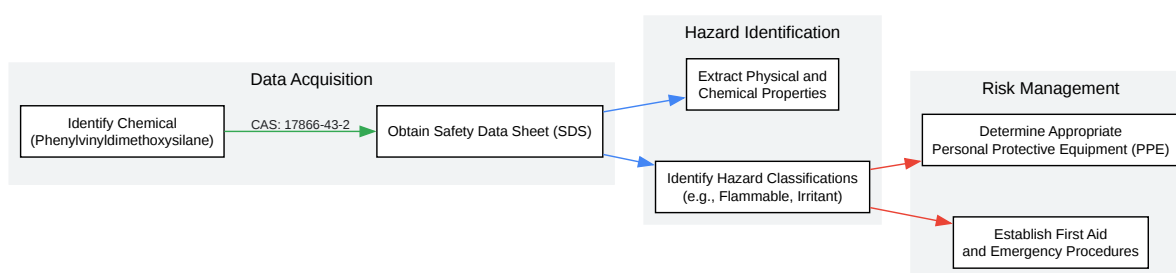
Detailed experimental protocols for the determination of the safety data presented above are standardized and conducted in accordance with regulatory guidelines such as those established by the Occupational Safety and Health Administration (OSHA) and the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). These protocols are not typically disclosed in detail within a standard Safety Data Sheet. For specific experimental

methodologies, researchers should refer to the relevant OECD Guidelines for the Testing of Chemicals.

Logical Relationships and Workflows

Hazard Assessment Workflow

The following diagram illustrates a simplified workflow for assessing the hazards of a chemical like **Phenylvinyl dimethoxysilane**.



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Caption: Hazard Assessment Workflow for **Phenylvinyl dimethoxysilane**.

This guide provides a foundational understanding of the key safety aspects of **Phenylvinyl dimethoxysilane**. It is imperative for all personnel handling this chemical to read and understand the full Safety Data Sheet provided by the supplier and to adhere to all recommended safety precautions.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com